

Proper Disposal of TM6089: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TM6089

Cat. No.: B1682919

[Get Quote](#)

Essential Safety and Logistical Information for Researchers, Scientists, and Drug Development Professionals

The proper disposal of laboratory chemicals is paramount to ensuring the safety of personnel and the protection of the environment. This guide provides detailed, step-by-step procedures for the safe disposal of **TM6089**, identified as Methyltrioctylammonium 2-mercaptobenzoate (CAS Number: 1027004-61-0). Adherence to these protocols is crucial for maintaining a safe and compliant laboratory environment.

Immediate Safety Considerations

Before handling **TM6089** for disposal, it is imperative to consult the substance's Safety Data Sheet (SDS) and be familiar with its potential hazards. While comprehensive toxicological data for **TM6089** is not fully available, related compounds suggest it may cause skin, eye, and respiratory irritation. Therefore, appropriate personal protective equipment (PPE) must be worn at all times.

Required Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or chemical splash goggles.
- Lab Coat: A standard laboratory coat to protect clothing and skin.

- Respiratory Protection: If handling in a poorly ventilated area or if aerosols may be generated, a NIOSH-approved respirator is recommended.

Quantitative Data Summary

For quick reference, the key identifiers and physical properties of **TM6089** are summarized in the table below.

Property	Value
Chemical Name	Methyltrioctylammonium 2-mercaptobenzoate
Synonyms	Trioctylmethyllammonium thiosalicylate
CAS Number	1027004-61-0
Molecular Formula	C ₃₂ H ₅₉ NO ₂ S
Molecular Weight	521.88 g/mol
Appearance	Viscous liquid or low-melting solid
Melting Point	< 10 °C

Step-by-Step Disposal Protocol

The following protocol outlines the approved procedure for the disposal of **TM6089**. This process should be carried out in a designated waste handling area, preferably within a chemical fume hood.

1. Waste Collection and Segregation:

- Collect all waste materials containing **TM6089**, including unused product, contaminated consumables (e.g., pipette tips, vials), and spill cleanup materials, in a dedicated and clearly labeled waste container.
- The container must be made of a material compatible with **TM6089**. A high-density polyethylene (HDPE) or glass container is recommended.
- Ensure the container is properly sealed to prevent leaks or spills.

- Crucially, do not mix **TM6089** waste with other waste streams, especially strong oxidizing agents, to avoid potentially hazardous reactions.

2. Waste Labeling:

- Label the waste container clearly and accurately. The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "Methyltrioctylammonium 2-mercaptobenzoate"
 - The CAS Number: "1027004-61-0"
 - The primary hazards associated with the waste (e.g., "Irritant")
 - The date of waste accumulation.

3. Temporary Storage:

- Store the sealed and labeled waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- Ensure the storage area has secondary containment to control any potential leaks.
- Store away from incompatible materials.

4. Final Disposal:

- The recommended method for the final disposal of **TM6089** is through a licensed and certified hazardous waste disposal company.
- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the waste.
- Provide the EHS department with a complete and accurate description of the waste, including its composition and volume.

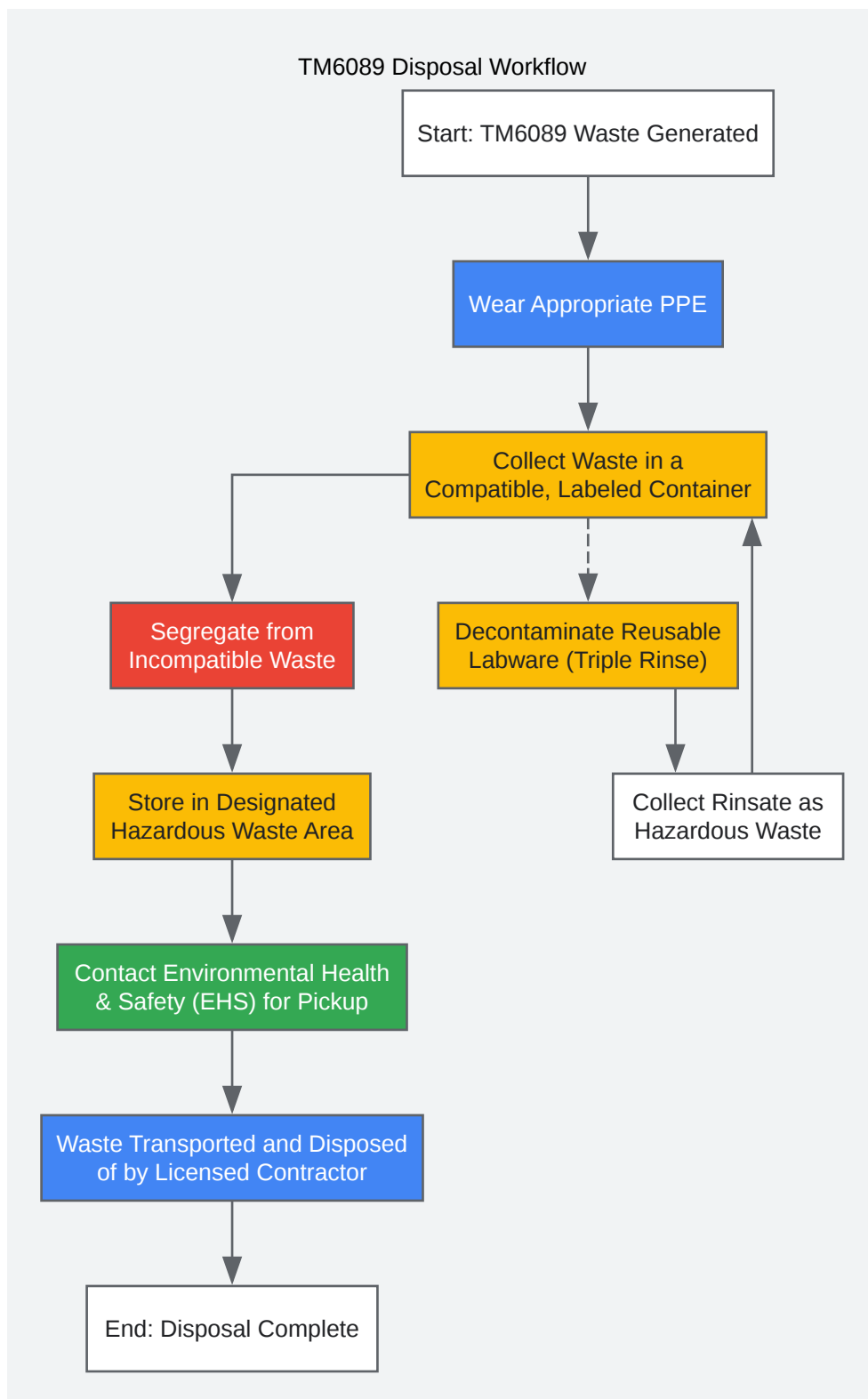
- One disposal option that may be utilized by the licensed contractor is incineration in a chemical incinerator equipped with an afterburner and scrubber, potentially after being dissolved or mixed with a combustible solvent. This should only be performed by trained professionals in a permitted facility.

5. Decontamination of Reusable Labware:

- Any reusable labware (e.g., glassware) that has come into contact with **TM6089** must be thoroughly decontaminated.
- Triple rinse the labware with a suitable solvent (e.g., ethanol or acetone) in a fume hood.
- Collect the rinsate as hazardous waste and add it to the designated **TM6089** waste container.
- After rinsing with solvent, the labware can be washed with soap and water.

Experimental Workflow for Disposal

The logical flow for the proper disposal of **TM6089** is depicted in the diagram below. This workflow emphasizes the critical decision points and procedural steps to ensure safety and compliance.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **TM6089**.

By adhering to these procedures, researchers, scientists, and drug development professionals can ensure the safe and compliant disposal of **TM6089**, thereby protecting themselves, their colleagues, and the environment. Always prioritize safety and consult your institution's specific guidelines for hazardous waste management.

- To cite this document: BenchChem. [Proper Disposal of TM6089: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1682919#tm6089-proper-disposal-procedures\]](https://www.benchchem.com/product/b1682919#tm6089-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com